

An In-depth Technical Guide to **2-Bromo-5-chloro-3-nitropyridine**

Compound of Interest

Compound Name: **2-Bromo-5-chloro-3-nitropyridine**
Cat. No.: **B1267106**

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Bromo-5-chloro-3-nitropyridine is a halogenated nitro-substituted pyridine derivative. Halogenated pyridines are a significant class of heterocyclic

Chemical Structure and Properties

The chemical structure of **2-Bromo-5-chloro-3-nitropyridine** is characterized by a pyridine ring substituted with a bromine atom at the 2-position, a chlorine atom at the 5-position, and a nitro group at the 3-position.

```
graph "Chemical_Structure_of_2-Bromo-5-chloro-3-nitropyridine" {
    layout=neato;
    node [shape=plaintext];
    bgcolor="#FFFFFF";
```

Define nodes for the pyridine ring and substituents

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N [label="N", pos="0,1.1!", fontcolor="#202124"];
C1 [label="C", pos="-0.95,0.55!", fontcolor="#202124"];
C2 [label="C", pos="-0.95,-0.55!", fontcolor="#202124"];
C3 [label="C", pos="0,-1.1!", fontcolor="#202124"];
C4 [label="C", pos="0.95,-0.55!", fontcolor="#202124"];
C5 [label="C", pos="0.95,0.55!", fontcolor="#202124"];
Br [label="Br", pos="1.9,1.1!", fontcolor="#EA4335"];
Cl [label="-Cl", pos="-1.9,-1.1!", fontcolor="#34A853"];
N02_N [label="N", pos="-1.9,1.1!", fontcolor="#4285F4"];
O1 [label="O", pos="-2.4,1.6!", fontcolor="#EA4335"];
O2 [label="O", pos="-1.4,1.6!", fontcolor="#EA4335"];
```

Draw the bonds for the pyridine ring

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N -- C1 [color="#202124"];
C1 -- C2 [color="#202124"];
C2 -- C3 [color="#202124"];
C3 -- C4 [color="#202124"];
C4 -- C5 [color="#202124"];
C5 -- N [color="#202124"];
```

Draw double bonds in the pyridine ring

```
edge [style=bold, color="#202124"];
N -- C5;
C1 -- C2;
C3 -- C4;
```

Draw bonds to the substituents

```
C5 -- Br [color="#202124"];
C2 -- Cl [color="#202124"];
C1 -- N02_N [color="#202124"];
N02_N -- O1 [style=bold, color="#202124"];
N02_N -- O2 [color="#202124"];
}

}
```

Figure 2. Drug discovery workflow utilizing **2-Bromo-5-chloro-3-nitropyridine**.

Conclusion

2-Bromo-5-chloro-3-nitropyridine is a chemical intermediate with significant potential in organic synthesis, |

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